2-(2,5-Dimethylphenoxy)acetohydrazide assay development and validation

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Compound of Interest

Compound Name:	*2-(2,5-Dimethylphenoxy)acetohydrazide*
CAS No.:	*103896-91-9*
Cat. No.:	*B018082*

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An Application Guide for the Development and Validation of Analytical Assays for **2-(2,5-Dimethylphenoxy)acetohydrazide**

Abstract

This document provides a comprehensive guide for the development and validation of analytical assays for **2-(2,5-dimethylphenoxy)acetohydrazide**, a versatile chemical intermediate used in biomedical and agrochemical research. Recognizing the compound's critical role as a synthetic precursor for potential anti-inflammatory, anti-angiogenic, and antimicrobial agents, establishing robust and reliable quantitative methods is paramount for quality control, stability testing, and pharmacokinetic studies. This guide details two distinct analytical approaches: a rapid UV-Vis spectrophotometric method suitable for high-throughput screening and a stability-indicating Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) method for rigorous quantitative analysis. The protocols are grounded in established scientific principles and adhere to the validation parameters outlined by the International Council for Harmonisation (ICH) Q2(R2) guidelines to ensure data integrity, accuracy, and reproducibility.[1][2]

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Introduction: Analyte Properties and Method Selection Rationale

2-(2,5-Dimethylphenoxy)acetohydrazide is a member of the phenoxyacetohydrazide class, characterized by a molecular formula of $C_{10}H_{14}N_2O_2$ and a molecular weight of 194.23 g/mol . Its structure features a 2,5-dimethylphenyl group linked via an ether bond to an acetohydrazide moiety. The terminal hydrazide group ($-NHNH_2$) is a crucial pharmacophore and a highly reactive synthetic handle, readily undergoing condensation with aldehydes and ketones.

This inherent reactivity informs the strategy for analytical method development.

Causality for Method Selection:

- UV-Vis Spectrophotometry: The hydrazide functional group can react with specific chromogenic reagents to produce a colored product, allowing for quantification using a spectrophotometer. This approach is often simple, cost-effective, and rapid. A classic derivatizing agent for hydrazides is p-dimethylaminobenzaldehyde (DMAB), which reacts in an acidic medium to form a yellow hydrazone, quantifiable around 440-460 nm. This method is ideal for initial screening or in environments where chromatographic equipment is unavailable.

- Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC): For regulatory submissions, stability studies, and precise quantification in complex matrices, a more specific and robust method is required. HPLC is the industry standard.[3] The presence of the dimethylphenoxy group provides sufficient hydrophobicity and a UV chromophore for direct detection without derivatization. An RP-HPLC method can separate the parent compound from potential impurities, degradants, and synthetic precursors, making it a "stability-indicating" assay.

This guide will first present the protocol for the HPLC method, as it is the more definitive and widely applicable technique in drug development, followed by the spectrophotometric method. The validation section is structured to be applicable to both methods, with specific considerations highlighted where necessary.

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High-Performance Liquid Chromatography (HPLC) Assay Protocol

The following RP-HPLC method is designed to provide high specificity, accuracy, and precision for the quantification of **2-(2,5-dimethylphenoxy)acetohydrazide**.

Principle of the Method

The method utilizes reversed-phase chromatography, where the analyte is separated on a non-polar stationary phase (C18) with a polar mobile phase. The separation is based on the differential partitioning of the analyte between the two phases. Quantification is achieved by measuring the analyte's absorbance using a UV detector and comparing the peak area to that of a reference standard of known concentration.

Instrumentation and Chromatographic Conditions

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Parameter	Specification	Causality & Field Insight
HPLC System	Quaternary or Binary Gradient HPLC with UV-Vis or DAD Detector	A Diode-Array Detector (DAD) is preferred as it allows for peak purity analysis, which is a critical component of specificity.[3]
Column	C18, 250 mm x 4.6 mm, 5 µm particle size	A standard C18 column provides excellent retention and resolution for moderately non-polar compounds like the target analyte. The 250 mm length ensures high efficiency.
Mobile Phase	A: 0.1% Formic Acid in WaterB: Acetonitrile	Formic acid is used to control the pH and ensure consistent ionization state of the analyte, leading to sharp, symmetrical peaks. Acetonitrile is a common organic modifier with good UV transparency.
Gradient Elution	0-15 min: 40% B to 70% B15-17 min: 70% B to 40% B17-20 min: 40% B (re-equilibration)	A gradient is used to ensure elution of the main peak with a good retention time while also eluting any more non-polar impurities, providing a clean baseline for the next injection.
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column, providing a good balance between analysis time and system pressure.
Column Temperature	30 °C	Maintaining a constant column temperature ensures reproducible retention times by minimizing viscosity

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		fluctuations of the mobile phase.
Detection Wavelength	275 nm	This wavelength is chosen based on the UV absorbance maximum of the phenoxy group, providing optimal sensitivity. A full UV scan should be performed on a standard solution to confirm the λmax.
Injection Volume	10 µL	A small injection volume minimizes potential peak distortion from the sample solvent.
Diluent	Acetonitrile:Water (50:50, v/v)	This mixture ensures good solubility of the analyte and is compatible with the mobile phase.

Preparation of Solutions

- Standard Stock Solution (1000 µg/mL): Accurately weigh 50 mg of **2-(2,5-dimethylphenoxy)acetohydrazide** reference standard into a 50 mL volumetric flask. Dissolve and dilute to volume with the diluent.
- Working Standard Solutions: Prepare a series of calibration standards (e.g., 5, 10, 25, 50, 100, 150 µg/mL) by serial dilution of the Standard Stock Solution with the diluent.
- Sample Solution: Accurately weigh a quantity of the test sample expected to contain 10 mg of the analyte into a 100 mL volumetric flask. Add approximately 70 mL of diluent, sonicate for 10 minutes to dissolve, then dilute to volume with diluent. This yields a target concentration of 100 µg/mL.

Experimental Workflow

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HPLC Analysis Workflow

System Suitability Test (SST)

Before sample analysis, the chromatographic system must be verified. Inject the 100 µg/mL working standard solution five times. The acceptance criteria are:

- Tailing Factor: ≤ 2.0
- Theoretical Plates: ≥ 2000
- % Relative Standard Deviation (%RSD) of Peak Areas: ≤ 2.0%

UV-Vis Spectrophotometric Assay Protocol

This method is based on the reaction of the hydrazide moiety with p-dimethylaminobenzaldehyde (DMAB) in an acidic environment to form a yellow Schiff base (hydrazone), which is then quantified.

Materials and Reagents

- **2-(2,5-Dimethylphenoxy)acetohydrazide** reference standard
- p-Dimethylaminobenzaldehyde (DMAB)
- Ethanol (ACS Grade)
- Hydrochloric Acid (HCl), concentrated
- UV-Vis Spectrophotometer

Preparation of Solutions

- DMAB Reagent: Dissolve 2.0 g of DMAB in 100 mL of ethanol. Just before use, add 2 mL of concentrated HCl to this solution and mix well. Prepare this reagent fresh daily.
- Standard Stock Solution (500 µg/mL): Accurately weigh 25 mg of the reference standard into a 50 mL volumetric flask. Dissolve and dilute to volume with ethanol.

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- Working Standard Solutions: Prepare calibration standards (e.g., 5, 10, 20, 40, 60 µg/mL) by diluting the stock solution with ethanol.
- Sample Solution: Prepare a sample solution in ethanol with a target concentration within the calibration range (e.g., 40 µg/mL).

Protocol

- Pipette 1.0 mL of each working standard solution, sample solution, and a blank (ethanol) into separate test tubes.
- Add 4.0 mL of the freshly prepared DMAB reagent to each tube.
- Mix thoroughly and allow the tubes to stand at room temperature for 15 minutes for color development.
- Measure the absorbance of each solution at the wavelength of maximum absorbance (λmax, approx. 450 nm) against the reagent blank.
- Construct a calibration curve by plotting absorbance versus concentration for the standards.
- Determine the concentration of the sample solution from the calibration curve using linear regression.

Method Validation Protocol (ICH Q2(R2) Framework)

Method validation is the documented process that demonstrates an analytical method's suitability for its intended purpose.[1][4] The following parameters must be evaluated.

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Core Parameters of Analytical Method Validation

Specificity

- Purpose: To demonstrate that the signal measured is from the analyte only.
- Methodology:

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- Analyze a blank (diluent) and a placebo (formulation matrix without the analyte) to check for interference at the analyte's retention time (HPLC) or wavelength (UV-Vis).
- For HPLC, perform forced degradation studies (acid, base, peroxide, heat, light) on the analyte. The method must resolve the analyte peak from all degradation product peaks. Peak purity analysis using a DAD is essential.

- Acceptance Criteria: No significant interfering peaks at the analyte's retention time or wavelength. For HPLC, the analyte peak must be resolved from degradant peaks (Resolution > 2.0) and pass peak purity evaluation.

Linearity

- Purpose: To verify the direct proportionality between concentration and instrument response.
- Methodology: Analyze a minimum of five concentrations across the proposed range (e.g., for HPLC, 50% to 150% of the target assay concentration). Plot the response (peak area or absorbance) versus concentration.
- Acceptance Criteria: The correlation coefficient (r^2) of the linear regression line should be ≥ 0.999.

Range

- Purpose: To define the concentration interval where the method is precise, accurate, and linear.
- Methodology: The data from linearity, accuracy, and precision studies are used to confirm the range.
- Acceptance Criteria: The range is confirmed if the accuracy and precision criteria are met at the upper and lower concentrations of the linearity study. For this assay, a typical range would be 80-120% of the target concentration.

Accuracy (as Recovery)

- Purpose: To determine the closeness of the measured value to the true value.

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- Methodology: Perform spike-recovery studies. Add known amounts of the analyte to a placebo matrix at a minimum of three concentration levels (e.g., 80%, 100%, and 120% of the target concentration). Analyze each level in triplicate.
- Acceptance Criteria: The mean percent recovery should be within 98.0% to 102.0%.

Level	Spiked Conc. (µg/mL)	Measured Conc. (µg/mL)	% Recovery
80%	80.0	79.5	99.4%
100%	100.0	101.1	101.1%
120%	120.0	119.2	99.3%

Precision

- Purpose: To assess the degree of scatter between a series of measurements.
- Methodology:
  - Repeatability (Intra-assay): Analyze a minimum of six replicate preparations of the same sample at 100% of the target concentration on the same day, by the same analyst, on the same instrument.
  - Intermediate Precision: Repeat the repeatability study on a different day, with a different analyst, or on a different instrument.
- Acceptance Criteria: The %RSD for both repeatability and intermediate precision should be ≤ 2.0%.

Limit of Detection (LOD) and Limit of Quantitation (LOQ)

- Purpose: To determine the lowest concentration of analyte that can be reliably detected (LOD) and quantified (LOQ).
- Methodology: These can be determined based on the signal-to-noise ratio (S/N) or the standard deviation of the response and the slope of the calibration curve.

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- S/N Method: LOD is the concentration that yields an S/N of 3:1; LOQ is the concentration that yields an S/N of 10:1.

- Acceptance Criteria: LOQ must be verified by demonstrating acceptable precision (%RSD ≤ 10%) and accuracy at that concentration.

Robustness

- Purpose: To evaluate the method's reliability when subjected to small, deliberate changes in parameters.

- Methodology (for HPLC): Make small variations to parameters such as:

  - Mobile phase composition (e.g., ±2% acetonitrile)

  - Column temperature (e.g., ±5 °C)

  - Flow rate (e.g., ±0.1 mL/min)

  - Mobile phase pH (e.g., ±0.2 units)

- Acceptance Criteria: The system suitability parameters must still be met, and the results should not be significantly affected by these variations.

Practical Insights & Troubleshooting

- Analyte Stability: The hydrazide moiety can be susceptible to oxidation. Sample and standard solutions should be prepared fresh and protected from light. If stability is a concern, solutions should be stored at 2-8 °C and their stability evaluated over time (e.g., 24-48 hours).

- Peak Tailing (HPLC): If the analyte peak shows significant tailing, it may indicate secondary interactions with the column's stationary phase. Ensure the mobile phase pH is appropriate to suppress ionization of the analyte. Using a high-purity, end-capped column can also mitigate this issue.

- Matrix Effects: When analyzing samples from biological matrices, co-eluting endogenous components can interfere with analyte ionization or detection. A thorough sample clean-up

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procedure, such as solid-phase extraction (SPE), may be necessary. The specificity validation step is crucial for identifying such interferences.

Conclusion

This application note provides two validated methods for the quantitative determination of **2-(2,5-dimethylphenoxy)acetohydrazide**. The RP-HPLC method offers high specificity and is suitable for quality control and regulatory purposes, while the UV-Vis spectrophotometric method serves as a rapid and simple alternative for screening applications. The successful development and validation of these analytical methods according to ICH guidelines ensure the generation of reliable, consistent, and accurate data, which is fundamental to any drug development or research program utilizing this important chemical entity.

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